

# Application Notes and Protocols for Acid Red 57 in Textile Dyeing Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Acid Red 57

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These application notes provide a comprehensive overview of the use of C.I. **Acid Red 57** (CAS 12217-34-4), a monoazo acid dye, in the dyeing of protein and polyamide fibers such as wool, silk, and nylon.<sup>[1][2]</sup> The information compiled herein, including detailed experimental protocols, quantitative data, and process visualizations, is intended to serve as a valuable resource for researchers in textile science, materials science, and related fields.

## Overview of Acid Red 57

**Acid Red 57** is a water-soluble anionic dye that is applied from an acidic dyebath.<sup>[3][4]</sup> Its chemical structure, containing sulfonic acid groups, allows for the formation of ionic bonds with the protonated amino groups present in protein fibers (wool, silk) and polyamide fibers (nylon) under acidic conditions.<sup>[3][4][5]</sup> This interaction results in good dye uptake and fastness properties, making it a suitable colorant for these substrates. The dye is characterized by its bright bluish-red powder form and its solubility in water, which is 70 g/L at 90°C.<sup>[1][2]</sup>

Chemical Properties of **Acid Red 57**:

Property	Value
C.I. Name	Acid Red 57
C.I. Number	17053
CAS Number	12217-34-4
Molecular Formula	C <sub>24</sub> H <sub>21</sub> N <sub>4</sub> NaO <sub>6</sub> S <sub>2</sub>
Molecular Weight	548.57 g/mol
Chemical Class	Monoazo

## Quantitative Data on Dyeing Performance

The successful application of **Acid Red 57** is dependent on several key parameters that influence the final color yield and fastness properties of the dyed textile. The following tables summarize the typical performance of **Acid Red 57** and similar acid dyes on various substrates.

### Color Strength (K/S Values)

The K/S value is a measure of the color strength of a dyed fabric. It is influenced by the dye concentration, dyeing temperature, and pH. While specific K/S values for **Acid Red 57** are not readily available in the provided search results, the general trend for acid dyes shows that an increase in dye concentration leads to an increase in K/S values until the fiber reaches its saturation point.<sup>[6]</sup>

General Influence of Dyeing Parameters on Color Strength (K/S) of Acid Dyes:

Parameter	Effect on K/S	General Observation
Dye Concentration	Increases K/S	Color strength increases with higher dye concentration up to a saturation point.[6]
Temperature	Increases K/S	Higher temperatures generally increase dye uptake and thus color strength.[7]
pH	Decreasing pH increases K/S	A lower pH (more acidic) increases the number of protonated amino groups in the fiber, leading to greater dye uptake.[7]

## Colorimetric Data (CIELAB Values)

The CIELAB color space is used to quantify the color of the dyed fabric in terms of lightness (L), redness-greenness (a), and yellowness-blueness (b). For a red dye like **Acid Red 57**, a higher positive a value is expected.

Illustrative CIELAB Values for Silk Dyed with a Red Acid Dye:[8]

Sample	L	a	b*
Undyed Silk	-	-	-
Silk Dyed with Red Acid Dye	45.76	54.90	26.76

Note: These values are for a generic red acid dye on silk and serve as an example. Actual values for **Acid Red 57** may vary.

## Fastness Properties

Fastness properties are crucial for determining the durability of the color on the textile during use. The following table provides specific fastness ratings for **Acid Red 57**.

Fastness Ratings for **Acid Red 57** (ISO and AATCC Standards):[\[1\]](#)

Fastness Property	ISO Standard	Rating	AATCC Standard	Rating
Light Fastness	-	5-6	-	5-6
Washing (Soaping) - Fading	ISO 105-C06	4-5	-	4
Washing (Soaping) - Staining	ISO 105-C06	4-5	-	4
Perspiration - Fading	-	4	-	3-4
Perspiration - Staining	-	3-4	-	3-4
Oxygen Bleaching	-	1	-	1
Seawater - Fading	-	3-4	-	3-4

Rating Scale: 1 (very poor) to 5 (excellent), with half steps. For light fastness, the scale is 1 to 8.

## Experimental Protocols

The following are detailed protocols for the dyeing of wool, silk, and nylon with **Acid Red 57**.

## Materials and Equipment

- C.I. **Acid Red 57** dye powder
- Wool, silk, or nylon fabric/yarn
- Acetic acid (or formic acid) for pH adjustment

- Sodium sulfate (Glauber's salt) as a leveling agent (optional, primarily for wool)
- Non-ionic wetting agent
- Laboratory dyeing machine or water bath with a stirrer
- Beakers, graduated cylinders, and other standard laboratory glassware
- pH meter
- Spectrophotometer for color measurement (optional)
- Grey scales for fastness assessment

## Pre-treatment of Substrates

Before dyeing, it is essential to scour the textile material to remove any impurities, oils, and sizes that may hinder uniform dye uptake.

- Scouring of Wool: Prepare a bath with 1-2 g/L of a non-ionic wetting agent and 1-2 g/L of sodium carbonate. Treat the wool at 50-60°C for 20-30 minutes. Rinse thoroughly with warm and then cold water.
- Degumming of Silk: Prepare a bath with a mild soap solution (e.g., 2-3 g/L of Marseille soap) and treat the silk at 90-95°C for 1-2 hours to remove the sericin gum. Rinse thoroughly.
- Scouring of Nylon: Prepare a bath with 1-2 g/L of a non-ionic wetting agent and 1 g/L of sodium carbonate. Treat the nylon at 60-70°C for 20-30 minutes. Rinse thoroughly.

## Dyeing Protocol for Wool

- Dye Bath Preparation:
  - Set the liquor-to-goods ratio (the ratio of the volume of the dyebath to the weight of the fabric) to 40:1.
  - Add 5-10% of sodium sulfate (on weight of fiber, o.w.f.) to the water.
  - Adjust the pH of the dyebath to 4.5-5.5 with acetic acid.

- Dissolve the required amount of **Acid Red 57** (e.g., 1% o.w.f. for a medium shade) in a small amount of hot water and then add it to the dyebath.
- Dyeing Procedure:
  - Introduce the pre-wetted wool into the dyebath at 40°C.
  - Raise the temperature to the boil (approx. 100°C) at a rate of 1-2°C per minute.
  - Continue dyeing at the boil for 45-60 minutes.
  - Allow the dyebath to cool down slowly to about 70°C before removing the dyed wool.
- Post-treatment:
  - Rinse the dyed wool thoroughly with warm and then cold water until the water runs clear.
  - Squeeze out the excess water and air dry.

## Dyeing Protocol for Silk

- Dye Bath Preparation:
  - Set the liquor-to-goods ratio to 40:1.
  - Adjust the pH of the dyebath to 4.0-5.0 with acetic acid.
  - Dissolve the required amount of **Acid Red 57** in hot water and add it to the dyebath.
- Dyeing Procedure:
  - Introduce the pre-wetted silk into the dyebath at 40°C.
  - Raise the temperature to 85-90°C at a rate of 1-2°C per minute.
  - Continue dyeing at this temperature for 45-60 minutes.
  - Allow the dyebath to cool down before removing the dyed silk.

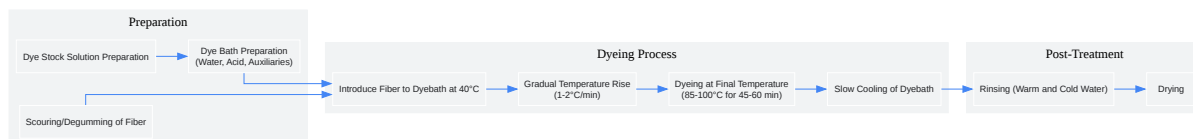
- Post-treatment:
  - Rinse the dyed silk with warm and then cold water.
  - A final rinse with a small amount of fabric softener can improve the handle of the silk.
  - Air dry away from direct sunlight.

## Dyeing Protocol for Nylon

- Dye Bath Preparation:
  - Set the liquor-to-goods ratio to 40:1.
  - Adjust the pH of the dyebath to 4.0-6.0 with acetic acid or a suitable buffer system.<sup>[9]</sup>
  - Dissolve the required amount of **Acid Red 57** in hot water and add it to the dyebath.
- Dyeing Procedure:
  - Introduce the pre-wetted nylon into the dyebath at 40°C.
  - Raise the temperature to 95-100°C at a rate of 1-2°C per minute.<sup>[9]</sup> For milling-resistant dyes, the heating rate between 65-85°C should be strictly controlled at about 1°C/min.<sup>[10]</sup>
  - Continue dyeing at this temperature for 45-60 minutes.
  - Cool the dyebath before removing the dyed nylon.
- Post-treatment:
  - Rinse the dyed nylon thoroughly with warm and then cold water.
  - Air dry.

## Visualizations

### General Workflow for Acid Dyeing

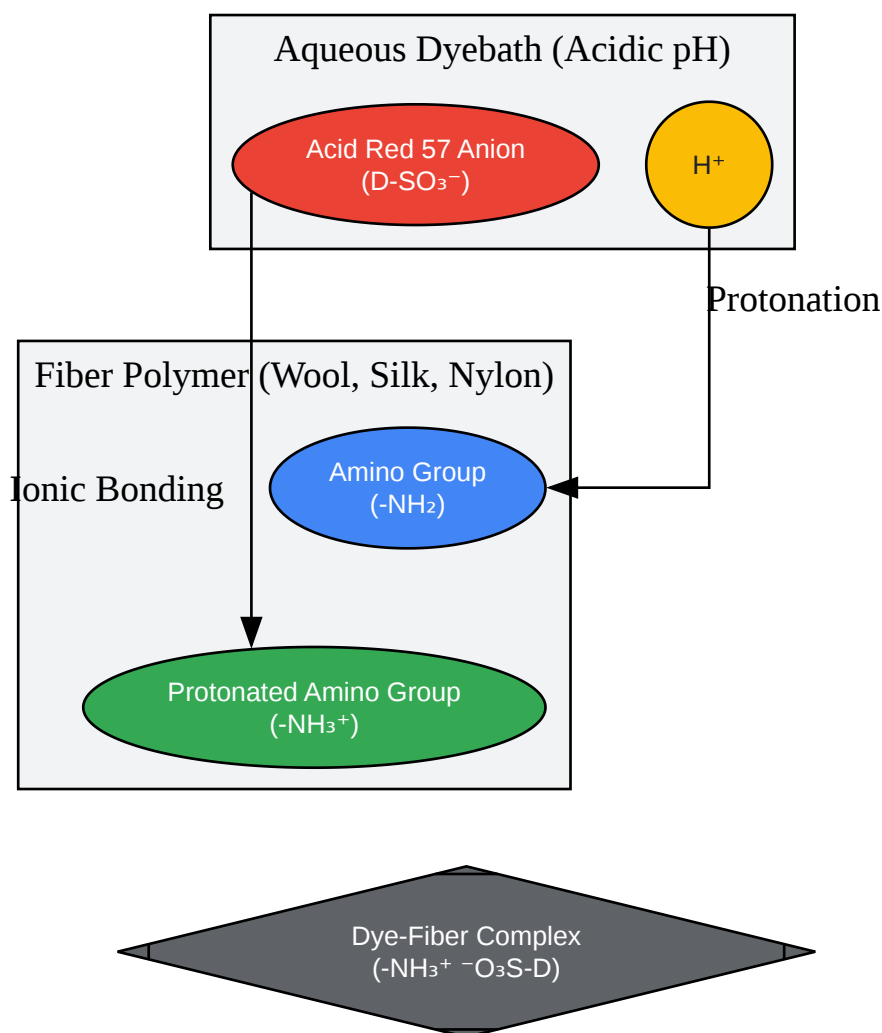


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Caption: General experimental workflow for the acid dyeing of textile fibers.

## Mechanism of Acid Dye Adsorption on Protein and Polyamide Fibers





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Caption: Simplified mechanism of **Acid Red 57** interaction with protein and polyamide fibers.

## Adsorption Kinetics and Thermodynamics

The dyeing of textile fibers with acid dyes is a complex process involving the transfer of dye molecules from the aqueous phase to the solid fiber phase.

### Dyeing Kinetics

The rate of dyeing is influenced by temperature, pH, and the presence of auxiliaries. The dyeing process generally follows a pseudo-second-order kinetic model, suggesting that the rate-limiting step is the chemisorption involving valence forces through the sharing or exchange

of electrons between the dye and the fiber.[11][12] The dyeing process can be divided into three stages:

- Diffusion of dye molecules from the bulk solution to the fiber surface.
- Adsorption of the dye onto the fiber surface.
- Diffusion of the dye from the surface into the interior of the fiber.

## Dyeing Thermodynamics

The thermodynamics of dyeing provide insights into the spontaneity and nature of the dye-fiber interaction. For the adsorption of acid dyes on protein and polyamide fibers, the process is generally spontaneous and endothermic.

- Gibbs Free Energy ( $\Delta G^\circ$ ): A negative value of  $\Delta G^\circ$  indicates that the dyeing process is spontaneous.
- Enthalpy ( $\Delta H^\circ$ ): A positive value of  $\Delta H^\circ$  suggests that the dyeing process is endothermic, meaning that an increase in temperature favors dye adsorption.[13]
- Entropy ( $\Delta S^\circ$ ): A positive value of  $\Delta S^\circ$  indicates an increase in the randomness at the solid-liquid interface during the dyeing process.

The adsorption of acid dyes on these fibers can often be described by the Langmuir or Freundlich isotherm models, which relate the amount of dye adsorbed by the fiber to the concentration of the dye in the dyebath at equilibrium.[11] The Langmuir model assumes monolayer adsorption onto a surface with a finite number of identical sites, which is consistent with the ionic bonding mechanism between the dye anions and the protonated amino groups in the fiber.[11][14]

## Conclusion

**Acid Red 57** is an effective dye for achieving vibrant red shades on wool, silk, and nylon fibers. The successful application of this dye requires careful control of dyeing parameters, particularly pH and temperature, to ensure optimal dye uptake, levelness, and fastness properties. The protocols and data presented in these notes provide a solid foundation for researchers to

explore and optimize the use of **Acid Red 57** in their specific textile dyeing applications. Further research could focus on obtaining more detailed quantitative data for **Acid Red 57** to build a more comprehensive understanding of its dyeing behavior.

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- To cite this document: BenchChem. [Application Notes and Protocols for Acid Red 57 in Textile Dyeing Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082765#application-of-acid-red-57-in-textile-dyeing-research]

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